

Application Notes and Protocols for Ac9-25 TFA in Animal Models

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Abstract

Ac9-25 trifluoroacetate (TFA) is the N-terminal peptide fragment of Annexin A1, a protein recognized for its role in the resolution of inflammation. **Ac9-25 TFA** is an agonist of the formyl peptide receptors (FPRs), a class of G protein-coupled receptors involved in chemotaxis and immune cell activation.[1] While the broader Annexin A1 protein and its longer peptide derivatives, such as Ac2-26, have demonstrated anti-inflammatory and analgesic properties in various animal models, in vivo data specifically for the Ac9-25 fragment in pain models is currently limited. These application notes provide a comprehensive overview of the known cellular mechanisms of Ac9-25, detailed protocols for functionally similar peptides in relevant animal models of pain and inflammation, and a framework for the investigation of **Ac9-25 TFA** in vivo.

Introduction to Ac9-25 TFA

Ac9-25 is a peptide derived from the N-terminal region of Annexin A1. Its primary mechanism of action is the activation of formyl peptide receptors (FPRs).[1] This interaction triggers downstream signaling cascades that can modulate inflammatory responses. In vitro studies have shown that Ac9-25 can activate NADPH oxidase in neutrophils via FPR.[1] However, its functional effects can differ from other Annexin A1-derived peptides. For instance, in cultured rat conjunctival goblet cells, Ac9-25 did not inhibit the histamine-stimulated increase in



intracellular calcium, a contrast to the effects of Ac2-26 and Ac2-12, suggesting a nuanced functional profile.[2]

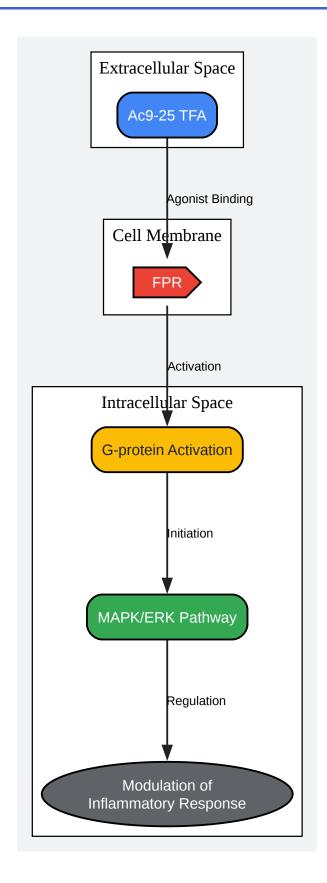
Chemical Properties

Property	Value
Full Name	Acetyl-Ala-Met-Val-Ser-Glu-Phe-Leu-Lys-Gln- Ala-Trp-Phe-Ile-Glu-Asn-Glu-Glu-Arg-NH2 trifluoroacetate salt
Molecular Formula	C111H168N28O35S (peptide base)
Molecular Weight	2459.7 g/mol (peptide base)
Target	Formyl Peptide Receptors (FPRs)

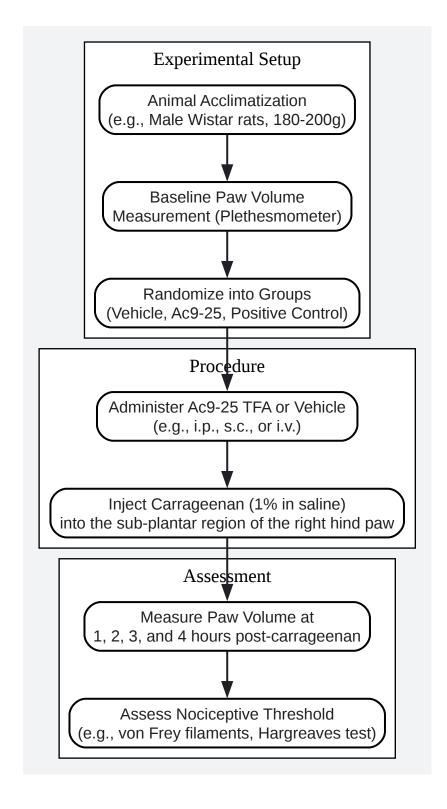
Signaling Pathway of Ac9-25 TFA

Ac9-25, as an FPR agonist, is anticipated to activate intracellular signaling pathways similar to other FPR ligands. Upon binding to FPRs on the surface of immune cells, such as neutrophils and macrophages, it initiates a conformational change in the receptor, leading to the activation of heterotrimeric G proteins. This activation, in turn, can trigger downstream pathways including the MAPK/ERK pathway, which plays a role in regulating inflammation.[3]









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